Potential Research Frontiers for Oxamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*N,N'-Bis(2-hydroxyethyl)oxamide*
CAS No.:	*1871-89-2*
Cat. No.:	*B156710*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxamide derivatives, characterized by the presence of the ethanediamide core, have emerged as a versatile and privileged scaffold in medicinal chemistry and materials science. The unique structural features of the oxamide backbone, including its ability to act as both a hydrogen bond donor and acceptor, facilitate potent and specific interactions with biological targets and enable the formation of complex supramolecular architectures. This technical guide provides an in-depth exploration of promising research avenues for oxamide derivatives, focusing on their therapeutic potential and applications in materials science. We present a comprehensive overview of their synthesis, biological activities, and material properties, supported by quantitative data, detailed experimental protocols, and visual representations of key pathways and workflows.

The core structure of oxamide allows for diverse chemical modifications, leading to a wide array of derivatives with distinct physicochemical and biological properties. This adaptability has positioned oxamide-based compounds as promising candidates for the development of

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novel therapeutics for a range of diseases, including cancer, microbial infections, and inflammatory conditions. Furthermore, their capacity for self-assembly and coordination with metal ions has opened up exciting possibilities in the design of advanced materials with unique functionalities.

Core Research Areas

Medicinal Chemistry and Drug Development

The oxamide scaffold is a key pharmacophore in a variety of biologically active molecules. Its ability to mimic peptide bonds allows for effective interaction with enzyme active sites and other biological receptors.[1]

Oxamide derivatives have demonstrated significant potential as anticancer agents through various mechanisms of action, including the inhibition of kinases, calpain, and tubulin polymerization, as well as the modulation of critical signaling pathways.[2][3]

Quantitative Data: Anticancer Activity of Oxamide Derivatives

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Compound/Derivative	Cancer Cell Line	Assay	IC50 Value (μM)	Reference
Oxamide-hydrazone hybrid (7k)	MDA-MB-231 (Triple-negative breast cancer)	MTT	7.73 ± 1.05	[2][3]
Oxamide-hydrazone hybrid (7k)	4T1 (Mouse mammary tumor)	MTT	1.82 ± 1.14	[2][3]
Flavonoid-based amide (7t)	MDA-MB-231 (Triple-negative breast cancer)	MTT	1.76 ± 0.91	[4]
Flavonoid-based amide (7u)	MCF-7 (Breast cancer)	MTT	2.49 ± 0.44	[4]
Flavonoid-based amide (7u)	HCC1937 (Triple-negative breast cancer)	MTT	2.07 ± 1.06	[4]
Flavonoid-based amide (7x)	HepG2 (Hepatocellular carcinoma)	MTT	1.86 ± 0.35	[4]
1,3-Oxazole Sulfonamide (16)	Leukemia Cell Lines (average)	Growth Inhibition	0.0488	[5]
1,3-Oxazole Sulfonamide (22)	Leukemia Cell Lines (average)	Growth Inhibition	<0.08	[5]
1,3-Oxazole Sulfonamide (30)	Leukemia Cell Lines (average)	Growth Inhibition	<0.08	[5]
1,3-Oxazole Sulfonamide (32)	Leukemia Cell Lines (average)	Growth Inhibition	<0.08	[5]

Signaling Pathway: PI3K/AKT Inhibition by Flavonoid-Based Amide Derivatives

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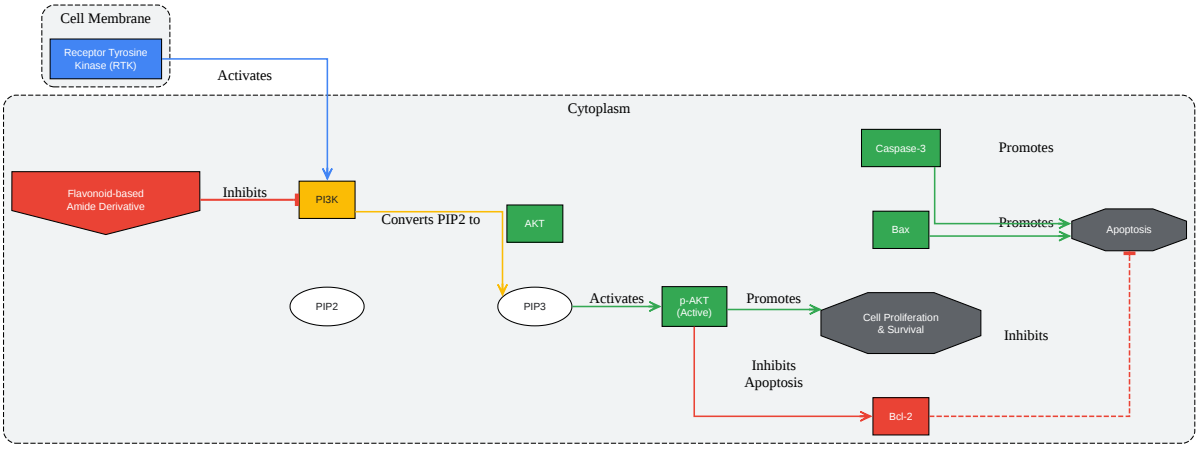
Certain flavonoid-based amide derivatives have been shown to exert their anticancer effects by down-regulating the PI3K/AKT signaling pathway, a critical pathway for cell survival and proliferation.



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Caption: PI3K/AKT signaling pathway and the inhibitory action of flavonoid-based amide derivatives.

The emergence of multidrug-resistant pathogens necessitates the development of novel antimicrobial agents. Oxamide derivatives have shown promising activity against a range of

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bacteria and fungi.

Quantitative Data: Antimicrobial Activity of Oxamide and Related Derivatives

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Compound/Derivative	Microorganism	Assay	MIC Value (µg/mL)	Reference
2-acylamino-1,3,4-oxadiazole (22a)	Staphylococcus aureus	Broth microdilution	1.56	[6]
2-acylamino-1,3,4-oxadiazole (22b)	Bacillus subtilis	Broth microdilution	0.78	[6]
2-acylamino-1,3,4-oxadiazole (22c)	Bacillus subtilis	Broth microdilution	0.78	[6]
Aryl/heteroaryl-1,3,4-oxadiazole (14a, 14b)	Pseudomonas aeruginosa	Broth microdilution	0.2 (mg/mL)	[6]
Aryl/heteroaryl-1,3,4-oxadiazole (14a, 14b)	Bacillus subtilis	Broth microdilution	0.2 (mg/mL)	[6]
Amide Derivative (F9)	Escherichia coli	Microdilution	32	[7]
Amide Derivative (F31)	Escherichia coli	Microdilution	64	[7]
Amide Derivative (F45)	Escherichia coli	Microdilution	64	[7]
Amide Derivative (F8)	Candida albicans	Microdilution	16	[7]
Amide Derivative (F24)	Candida albicans	Microdilution	16	[7]
Amide Derivative (F42)	Candida albicans	Microdilution	16	[7]

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The structural characteristics of oxamides make them ideal candidates for the design of enzyme inhibitors. They have been successfully employed to target a variety of enzymes implicated in disease.

Quantitative Data: Enzyme Inhibition by Oxamide Derivatives

Compound/Derivative	Enzyme	Assay	IC50 Value (μM)	Reference
Oxamide Derivative (unspecified)	α-Glucosidase	In vitro	38.2 - 75.8	[8]
Oxamide Derivative (5a)	α-Glucosidase	In vitro	12.27 ± 0.41 (μg/mL)	[9]
Oxamide Derivative (4a)	α-Glucosidase	In vitro	15.45 ± 0.20 (μg/mL)	[9]
Oxamide Derivative (5g)	α-Amylase	In vitro	13.09 ± 0.06 (μg/mL)	[9]
Oxamide Derivative (Compound 2)	Lipoxygenase	In vitro	22.6 ± 0.08	[10]
Oxamide Derivative (Compound 5)	Lipoxygenase	In vitro	22.6 ± 0.08	[10]
Oxamide Derivative (Compound 7)	Lipoxygenase	In vitro	22.6 ± 0.08	[10]

Materials Science

The hydrogen bonding capabilities and coordination potential of the oxamide moiety make it an excellent building block for the construction of functional materials.

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Oxamide ligands can be used to synthesize coordination polymers and MOFs with diverse structures and properties. These materials have potential applications in catalysis, gas storage, and sensing.

Oxamide can be used as a monomer in the synthesis of various polymers, enhancing their thermal and mechanical properties.[11][12] It also serves as a building block for agrochemicals.[11][12]

Experimental Protocols

Synthesis of N,N'-Disubstituted Oxamides

A common method for the synthesis of symmetrical N,N'-disubstituted oxamides involves the reaction of an amine with oxalyl chloride.

Procedure:

- Dissolve the desired amine (2.0 equivalents) and a base such as triethylamine (2.0 equivalents) in a suitable solvent (e.g., tetrahydrofuran or dichloromethane) and cool the solution to 0 °C in an ice bath.
- Add a solution of oxalyl chloride (1.0 equivalent) in the same solvent dropwise to the stirred amine solution.
- Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and continue stirring for an additional 24 hours.
- Monitor the reaction progress using thin-layer chromatography.
- Upon completion, remove the solvent under reduced pressure using a rotary evaporator.
- Treat the solid residue with a sodium bicarbonate solution to neutralize any remaining acid, then filter the product.
- Wash the solid product with water and dry it to obtain the crude N,N'-disubstituted oxamide.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.[13]

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In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

Procedure:

- Cell Seeding: Seed cells (e.g., cancer cell lines) into a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.[1][14]
- Compound Treatment: Treat the cells with various concentrations of the oxamide derivative dissolved in a suitable solvent (e.g., DMSO, ensuring the final concentration does not exceed 0.5%) and incubate for 24, 48, or 72 hours.[1]
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C.[1][14]
- Formazan Solubilization: Carefully remove the medium and add 150 µL of a solubilizing agent (e.g., DMSO) to each well to dissolve the formazan crystals.[1][14]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.[1][14] The percentage of cell viability and the IC50 value can be calculated from the absorbance readings.

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent.

Procedure:

- Preparation of Inoculum: Prepare a standardized inoculum of the test microorganism.
- Serial Dilution: Perform serial dilutions of the oxamide derivative in a 96-well microtiter plate containing a suitable broth medium.
- Inoculation: Inoculate each well with the standardized microbial suspension.

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- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.[15][16]

Experimental and Logical Workflows

Drug Discovery Workflow for Oxamide Derivatives

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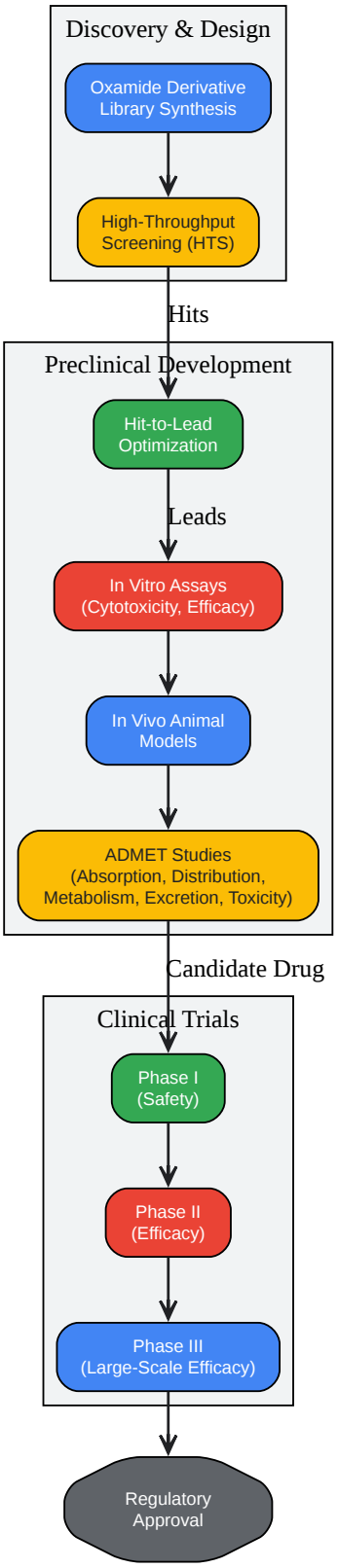

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Caption: A generalized workflow for the discovery and development of oxamide-based drugs.

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Conclusion and Future Perspectives

Oxamide derivatives represent a highly promising class of compounds with a broad spectrum of potential applications in both medicine and materials science. The synthetic accessibility and modular nature of the oxamide scaffold allow for the generation of large and diverse chemical libraries, facilitating the discovery of novel compounds with tailored properties.

Future research in this area should focus on:

- Structure-Activity Relationship (SAR) Studies: Systematic exploration of the chemical space around the oxamide core to elucidate key structural features responsible for specific biological activities.
- Mechanism of Action Studies: In-depth investigation of the molecular targets and signaling pathways modulated by bioactive oxamide derivatives to guide rational drug design.
- Development of Novel Materials: Exploration of new oxamide-based ligands for the construction of functional coordination polymers and MOFs with applications in catalysis, separation, and sensing.
- In Vivo Efficacy and Safety Profiling: Rigorous preclinical evaluation of promising therapeutic candidates to assess their in vivo efficacy, pharmacokinetics, and toxicity profiles.

The continued exploration of oxamide chemistry holds immense potential for addressing unmet needs in medicine and for the development of next-generation materials with advanced functionalities.

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References

- 1. benchchem.com [benchchem.com]

- 2. Synthesis of oxamide-hydrazone hybrid derivatives as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis of oxamide-hydrazone hybrid derivatives as potential anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis and in vitro anticancer evaluation of novel flavonoid-based amide derivatives as regulators of the PI3K/AKT signal pathway for TNBC treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Design, Synthesis, and Biological Evaluation of Novel 1,3-Oxazole Sulfonamides as Tubulin Polymerization Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. Novel oxadiazole derivatives as potent inhibitors of α-amylase and α-glucosidase enzymes: Synthesis, in vitro evaluation, and molecular docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Oxamide - Wikipedia [en.wikipedia.org]
- 11. chemimpex.com [chemimpex.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. benchchem.com [benchchem.com]
- 15. apec.org [apec.org]
- 16. Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods - PMC [pmc.ncbi.nlm.nih.gov]

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